

Handling and safety precautions for Dihydropyrenophorin.

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Compound of Interest

Compound Name: *Dihydropyrenophorin*

Cat. No.: *B15593813*

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Application Notes and Protocols for Dihydropyrenophorin

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the handling, safety, and experimental use of **Dihydropyrenophorin**. The following protocols and data are intended to guide researchers in the safe and effective use of this natural product in a laboratory setting.

Section 1: Product Information and Safety Precautions

Dihydropyrenophorin is a macrolide natural product isolated from the endophytic fungus *Lophodermium* sp. found in the eastern white pine (*Pinus strobus*)[1][2]. While specific toxicological properties of **Dihydropyrenophorin** have not been extensively documented, it is prudent to handle it with the care required for all research chemicals of unknown toxicity.

1.1. General Safety Precautions:

When handling **Dihydropyrenophorin** powder or solutions, standard laboratory safety practices should be strictly followed. This includes the use of personal protective equipment (PPE) and working in a well-ventilated area.

1.2. Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: If handling large quantities of powder or if there is a risk of aerosolization, a NIOSH-approved respirator is recommended.

1.3. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.
- In Case of Skin Contact: Wash the affected area thoroughly with soap and water. Remove contaminated clothing.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- If Swallowed: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

1.4. Storage and Stability:

Proper storage is crucial to maintain the integrity of **Dihydropyrenophorin**. Based on supplier recommendations, the following storage conditions are advised:

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years
In Solvent	-80°C	Up to 6 months
	-20°C	Up to 1 month

Data sourced from MedchemExpress handling instructions.

Solutions should be aliquoted to avoid repeated freeze-thaw cycles.

Section 2: Physicochemical and Biological Data

2.1. Physicochemical Properties:

Property	Value
Molecular Formula	C ₁₆ H ₂₂ O ₆
Molecular Weight	310.34 g/mol
CAS Number	1073287-13-4

2.2. Antifungal Activity:

Dihydropyrenophorin has been reported to exhibit antifungal properties. The following table summarizes the available data on its minimum inhibitory concentration (MIC).

Fungal Species	MIC (µM)
Microbotryum violaceum	2

Data from Sumarah et al., 2011.

Section 3: Experimental Protocols

3.1. Preparation of Stock Solutions:

For in vitro experiments, **Dihydropyrenophorin** is typically dissolved in an organic solvent to create a concentrated stock solution, which is then further diluted in the appropriate experimental medium.

Protocol for Preparing a 10 mM DMSO Stock Solution:

- Materials: **Dihydropyrenophorin** powder, Dimethyl sulfoxide (DMSO), sterile microcentrifuge tubes.

- Calculation:
 - Mass (mg) = 10 mmol/L * Volume (L) * 310.34 g/mol * 1000 mg/g
 - To prepare 1 mL (0.001 L) of a 10 mM stock solution, 3.1034 mg of **Dihydropyrenophorin** is required.
- Procedure:
 1. Weigh out the required amount of **Dihydropyrenophorin** powder in a sterile microcentrifuge tube.
 2. Add the calculated volume of DMSO to the tube.
 3. Vortex thoroughly until the compound is completely dissolved.
 4. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 5. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Note: For cell-based assays, the final concentration of DMSO in the culture medium should be kept low (typically \leq 0.5%) to avoid solvent-induced cytotoxicity.

3.2. Antifungal Susceptibility Testing Protocol (Broth Microdilution Method):

This protocol is a general guideline based on the Clinical and Laboratory Standards Institute (CLSI) methodology and the research by Sumarah et al. (2011) for determining the Minimum Inhibitory Concentration (MIC) of **Dihydropyrenophorin** against fungal strains.

Workflow for Antifungal Susceptibility Testing:

Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC) of **Dihydropyrenophorin**.

Protocol:

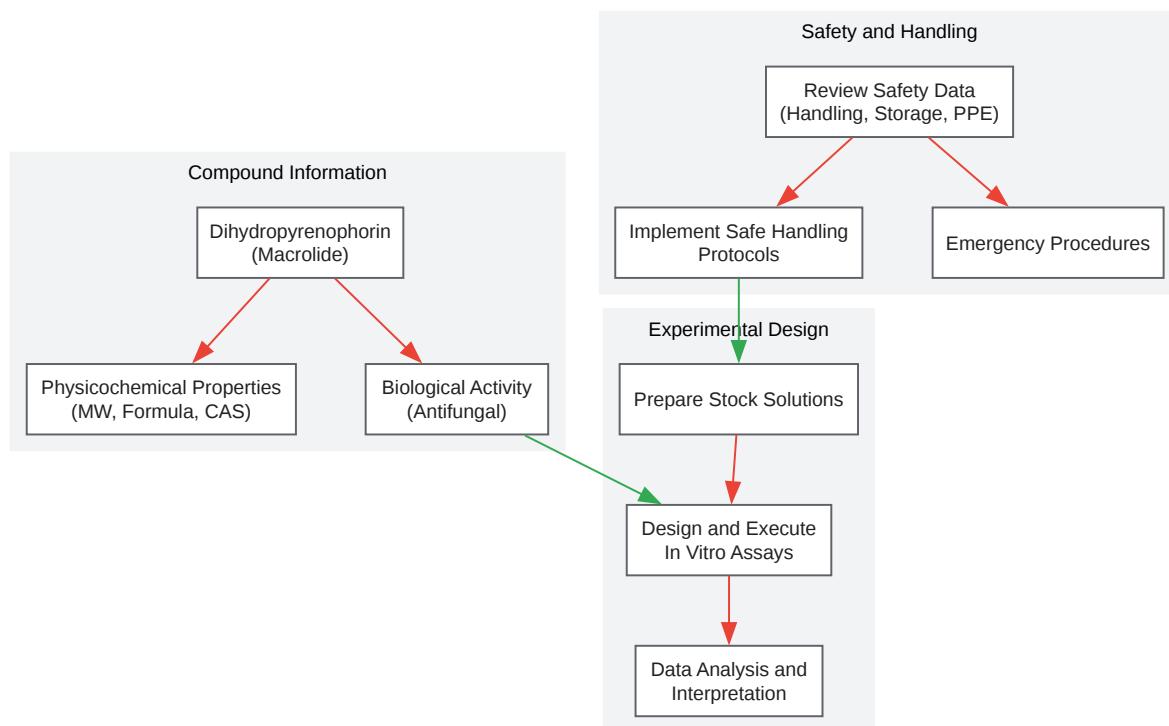
- Materials: 96-well microtiter plates, appropriate fungal growth medium (e.g., RPMI-1640), **Dihydropyrenophorin** stock solution, fungal culture, spectrophotometer.
- Preparation of Fungal Inoculum:
 - Culture the fungal strain on an appropriate agar medium.
 - Prepare a suspension of fungal spores or cells in sterile saline or growth medium.
 - Adjust the concentration of the inoculum to a standard density (e.g., $0.5-2.5 \times 10^3$ cells/mL for yeasts) using a spectrophotometer or hemocytometer.
- Serial Dilution in Microtiter Plate:
 - Add 100 μ L of growth medium to all wells of a 96-well plate.
 - Add a specific volume of the **Dihydropyrenophorin** stock solution to the first well to achieve the highest desired concentration and mix well.
 - Perform a two-fold serial dilution by transferring 100 μ L from the first well to the second, and so on, across the plate. Discard 100 μ L from the last well.
 - Include a positive control (medium with fungal inoculum, no compound) and a negative control (medium only).
- Inoculation and Incubation:
 - Add 100 μ L of the prepared fungal inoculum to each well (except the negative control).
 - Incubate the plate at the optimal temperature for the specific fungal strain (e.g., 35°C for 24-48 hours).
- Determination of MIC:
 - The MIC is defined as the lowest concentration of **Dihydropyrenophorin** that causes a significant inhibition of fungal growth (e.g., $\geq 50\%$ or $\geq 90\%$ reduction) compared to the positive control.

2. Growth inhibition can be assessed visually or by measuring the optical density at a specific wavelength (e.g., 600 nm) using a microplate reader.

Section 4: Signaling Pathways and Experimental Workflows

Logical Relationship for Safe Handling and Experimental Use:

The following diagram illustrates the logical flow from understanding the compound's properties to its safe and effective use in experiments.



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Caption: Logical workflow for the safe handling and experimental application of **Dihydropyrenophorin**.

Disclaimer: This document is intended for informational purposes only and does not constitute a formal Safety Data Sheet (SDS). Researchers should consult the official documentation provided by the supplier and conduct their own risk assessments before use. All experiments should be performed by trained personnel in a suitably equipped laboratory.

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References

- 1. Antifungal Secondary Metabolites Produced by the Fungal Endophytes: Chemical Diversity and Potential Use in the Development of Biopesticides - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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